

# Application Notes: 1,5-Dicaffeoylquinic Acid for Phytochemical Analysis

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## Compound of Interest

Compound Name: 1,5-Dicaffeoylquinic acid

Cat. No.: B1669657

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## Introduction

**1,5-Dicaffeoylquinic acid** (1,5-DCQA) is a prominent member of the caffeoylquinic acid (CQA) class of polyphenolic compounds, which are esters of caffeic acid and quinic acid.<sup>[1]</sup> Found in various plants, notably from the Asteraceae family such as Artichoke (*Cynara cardunculus*) and Arnica montana, 1,5-DCQA is recognized for its significant biological activities, including antioxidant, neuroprotective, and anti-inflammatory properties.<sup>[1][2][3][4]</sup> Its well-defined chemical structure and the availability of high-purity reference standards make it an essential tool for the standardization and quality control of herbal medicines, functional foods, and dietary supplements. These application notes provide detailed protocols for the use of 1,5-DCQA as a reference standard in quantitative and qualitative phytochemical analysis.

## Physicochemical Properties

Proper handling and storage of the analytical standard are crucial for obtaining accurate and reproducible results. The key physicochemical properties of **1,5-Dicaffeoylquinic acid** are summarized below.

Property	Value	References
Molecular Formula	C <sub>25</sub> H <sub>24</sub> O <sub>12</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	516.45 g/mol	
CAS Number	30964-13-7	<a href="#">[2]</a> <a href="#">[5]</a>
Synonyms	Cynarine, 1,3-Dicaffeoylquinic acid*	<a href="#">[2]</a> <a href="#">[6]</a>
Appearance	Crystalline solid / White powder	<a href="#">[3]</a> <a href="#">[7]</a>
Purity (Standard)	≥98.0% (HPLC)	
Solubility	Soluble in DMSO (≥23 mg/mL), Ethanol (50 mg/mL), DMF (71 mg/mL)	<a href="#">[2]</a> <a href="#">[3]</a>
Storage (Solid)	Long-term: -20°C (stable for ≥ 4 years); Short-term: 2-8°C	<a href="#">[3]</a>
Storage (Solution)	Prepare fresh. If needed, store at -20°C (up to 1 month) or -80°C (up to 1 year) in aliquots. Avoid repeated freeze-thaw cycles.	<a href="#">[2]</a> <a href="#">[6]</a>

\*Note: The nomenclature and CAS numbers for dicaffeoylquinic acid isomers can be inconsistent in literature; 1,5-DCQA is sometimes referred to as 1,3-DCQA (CAS: 19870-46-3). [\[3\]](#)[\[6\]](#)[\[8\]](#) Verification of the standard's structure is recommended.

## Quantitative Analysis Data

1,5-DCQA can be accurately quantified using various chromatographic techniques. The following table summarizes typical validation parameters for HPLC-DAD and LC-MS/MS methods.

Parameter	HPLC-DAD	LC-MS/MS (in plasma)	References
Linearity Range	Concentration-dependent	0.85 - 213 ng/mL	[9][10][11]
Correlation Coeff. ( $r^2$ )	> 0.996	> 0.99	[10]
LOD	~0.23 µg/mL	-	[10]
LOQ	~0.71 µg/mL	~0.85 ng/mL	[10][11]
Accuracy (Recovery)	100.4%	≥78.5%	[10][11]
Precision (RSD%)	< 3%	< 13.8%	[12][13]

## Experimental Protocols

### Preparation of Standard Solutions

Objective: To prepare accurate stock and working standard solutions of 1,5-DCQA for calibration curves.

Materials:

- **1,5-Dicaffeoylquinic acid** analytical standard (≥98% purity)
- Methanol (HPLC or LC-MS grade)
- Dimethyl sulfoxide (DMSO, optional, for initial solubilization)
- Volumetric flasks (Class A)
- Calibrated analytical balance
- Micropipettes

Procedure:

- Stock Solution (e.g., 1000 µg/mL): a. Accurately weigh 10 mg of 1,5-DCQA standard into a 10 mL Class A volumetric flask. b. Add a small amount of solvent (e.g., 1-2 mL of DMSO or

methanol) to dissolve the solid completely. Gentle sonication can be used if necessary. c. Once dissolved, bring the flask to volume with methanol. d. Mix thoroughly by inverting the flask multiple times. e. Transfer to an amber vial and store at -20°C for up to one month.

- **Working Standard Solutions:** a. Prepare a series of working standards by serial dilution of the stock solution with the mobile phase or a solvent compatible with the analytical method (e.g., 50% methanol). b. For a typical calibration curve (e.g., 1-100 µg/mL), dilute the stock solution accordingly. For example, to prepare a 100 µg/mL solution, transfer 1 mL of the stock solution into a 10 mL volumetric flask and bring to volume with the diluent. c. Prepare these solutions fresh daily for optimal results.

## Sample Preparation: Extraction from Plant Material

**Objective:** To efficiently extract 1,5-DCQA from a dried plant matrix (e.g., leaves).

**Materials:**

- Dried, powdered plant material
- Methanol (HPLC grade)
- Water (HPLC grade)
- Formic acid or Acetic acid
- Vortex mixer, Sonicator, Centrifuge
- Syringe filters (0.45 µm or 0.22 µm, PTFE or PVDF)

**Procedure:**

- **Extraction:** a. Weigh approximately 1.0 g of the powdered plant material into a centrifuge tube. b. Add 20 mL of 80% methanol in water (v/v), acidified with 0.1% formic acid to improve stability. c. Vortex vigorously for 1 minute to ensure thorough mixing. d. Sonicate the mixture in an ultrasonic bath for 30 minutes at room temperature. e. Centrifuge the sample at 4000 rpm for 15 minutes.

- Final Preparation: a. Carefully collect the supernatant. For exhaustive extraction, the pellet can be re-extracted twice more, and the supernatants pooled. b. Filter the supernatant through a 0.45  $\mu\text{m}$  or 0.22  $\mu\text{m}$  syringe filter into an HPLC vial. c. The sample is now ready for analysis. If the concentration is expected to be high, further dilution with the mobile phase may be necessary.

## HPLC-DAD Analysis Protocol

Objective: To quantify 1,5-DCQA in prepared samples using High-Performance Liquid Chromatography with a Diode Array Detector.

Parameter	Recommended Condition
Column	C18 Reverse-Phase (e.g., 250 x 4.6 mm, 5 $\mu\text{m}$ )
Mobile Phase A	Water with 0.1% Formic Acid or 0.5% Phosphoric Acid
Mobile Phase B	Acetonitrile
Gradient	0-5 min: 10% B; 5-25 min: 10-25% B; 25-30 min: 25-50% B; 30-35 min: 50-10% B; 35-40 min: 10% B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 $\mu\text{L}$
Detection	DAD, 330 nm
Run Time	40 minutes

Reference:[10][14]

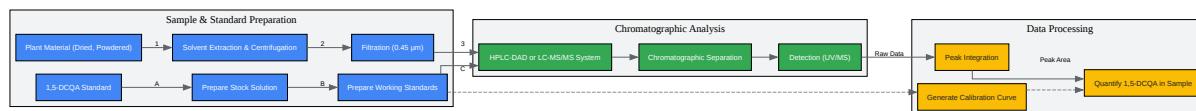
## LC-MS/MS Analysis Protocol

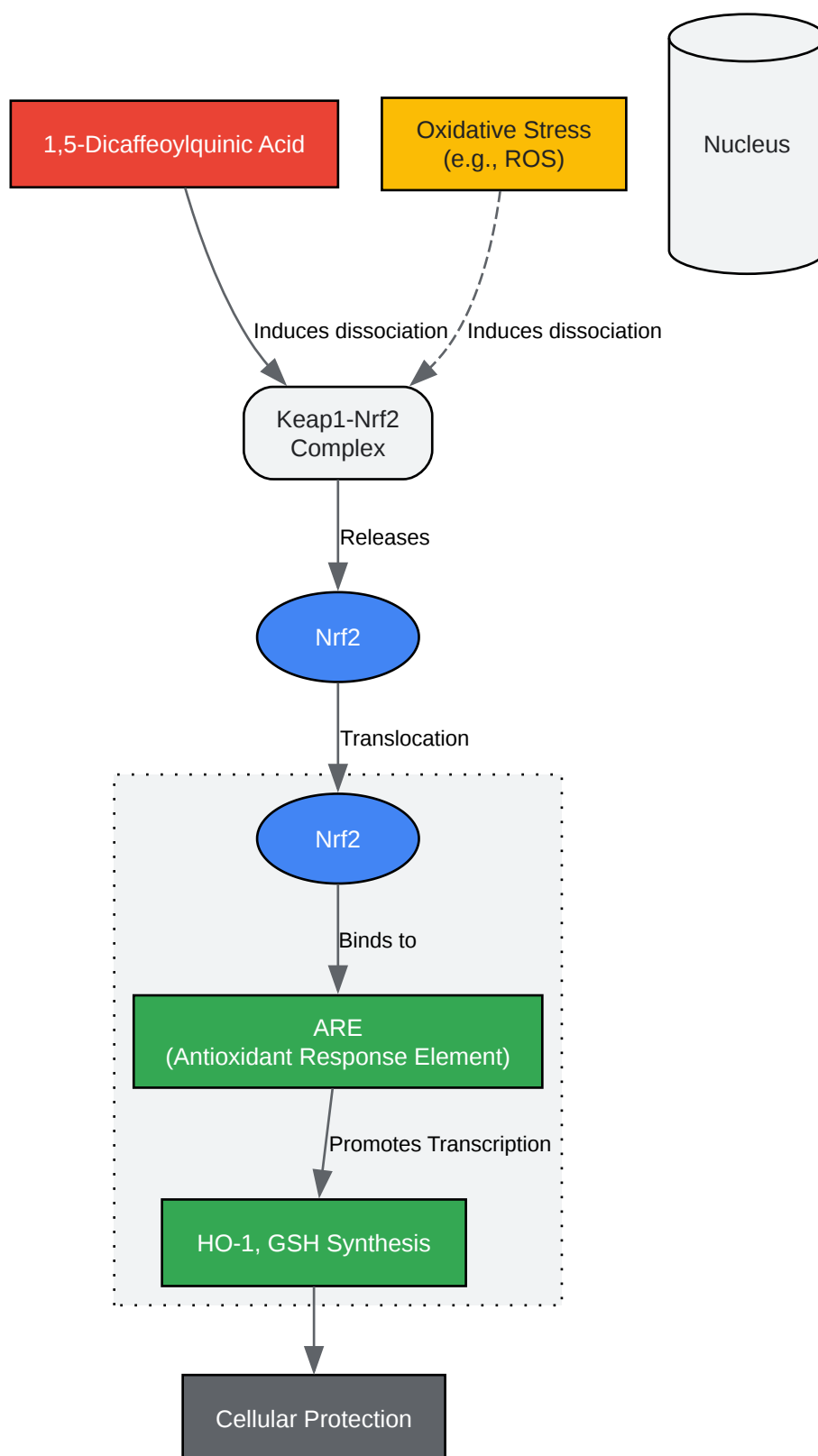
Objective: For highly sensitive and selective quantification of 1,5-DCQA, especially in complex biological matrices.

Parameter	Recommended Condition
Column	C18 Reverse-Phase (e.g., Zorbax Eclipse XDB-C18, 100 x 2.1 mm, 3.5 µm)
Mobile Phase A	Water with 5 mM Ammonium Acetate or 0.1% Formic Acid
Mobile Phase B	Acetonitrile
Gradient	Optimized based on system and co-eluting compounds. A typical start is 95:5 (A:B) ramping to 5:95 (A:B).
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 µL
Ionization Mode	Electrospray Ionization (ESI), Negative
Scan Mode	Selected Reaction Monitoring (SRM)
Precursor Ion (Q1)	m/z 515.1
Product Ions (Q3)	m/z 353.1, m/z 191.0, m/z 179.1

Reference:[9][11][15][16]

## Visualizations





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